

# Recommended solvent and concentration for CRS400393 stock solution

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## Compound of Interest

Compound Name: CRS400393

Cat. No.: B15568248

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## Application Notes and Protocols for CRS400393

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**CRS400393** is a potent and specific antimycobacterial agent that has garnered significant interest in tuberculosis research and drug development.[1] Its mechanism of action involves the inhibition of the essential mycobacterial membrane protein Large 3 (MmpL3), a transporter protein critical for the biosynthesis of the mycobacterial cell wall.[1] This document provides detailed application notes and protocols for the preparation of stock solutions of **CRS400393** for in vitro and in vivo research applications.

### Physicochemical Properties

Property	Value
Chemical Name	5-Methyl-N-(6-(trifluoromethoxy)benzo[d]thiazol-2-yl)bicyclo[3.3.1]nonane-1-carboxamide
Molecular Formula	C <sub>19</sub> H <sub>21</sub> F <sub>3</sub> N <sub>2</sub> O <sub>2</sub> S
Molecular Weight	398.44 g/mol
CAS Number	2253175-64-1
Appearance	Solid powder

## Recommended Solvents and Concentration for Stock Solutions

The recommended solvent for preparing stock solutions of **CRS400393** is Dimethyl Sulfoxide (DMSO). While exact quantitative solubility data in various solvents is not widely published, qualitative assessments indicate that **CRS400393** is soluble in DMSO and generally insoluble in water and ethanol.

Table 1: Solubility Profile of **CRS400393**

Solvent	Solubility	Remarks
DMSO	Soluble	Recommended for primary stock solutions.
Ethanol	Insoluble	Not recommended for creating stock solutions.
Water	Insoluble	Not recommended for creating stock solutions. Aqueous buffers for experiments should be prepared by diluting a DMSO stock solution.

For most in vitro assays, a high-concentration stock solution in DMSO is prepared first and then diluted to the final desired concentration in the appropriate cell culture medium or assay buffer. It is crucial to ensure that the final concentration of DMSO in the assay is low (typically <0.5%) to avoid solvent-induced cellular toxicity or off-target effects.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **CRS400393** Stock Solution in DMSO

Materials:

- **CRS400393** powder

- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

#### Procedure:

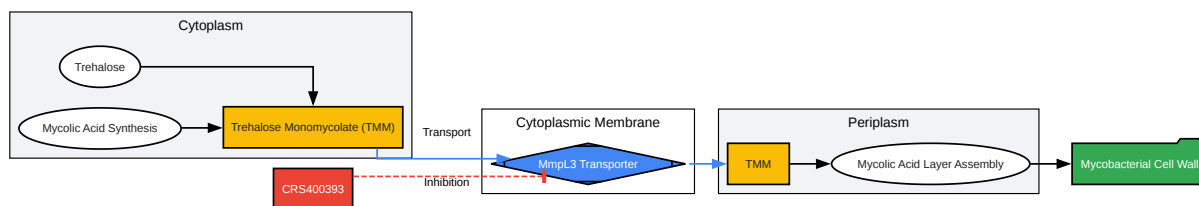
- Calculate the required mass of **CRS400393**:
  - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
    - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 398.44 \text{ g/mol} \times 1000 \text{ mg/g} = 3.9844 \text{ mg}$
- Weighing the compound:
  - Carefully weigh out approximately 3.98 mg of **CRS400393** powder and place it into a sterile microcentrifuge tube.
- Dissolving the compound:
  - Add 1 mL of anhydrous DMSO to the tube containing the **CRS400393** powder.
- Ensuring complete dissolution:
  - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Storage:
  - Store the 10 mM stock solution in small aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks). Avoid repeated freeze-thaw cycles.

Table 2: Volumes of DMSO for Preparing a 1 mM Stock Solution

Mass of CRS400393	Volume of DMSO to add for 1 mM solution
1 mg	2.51 mL
5 mg	12.55 mL
10 mg	25.10 mL

## Mechanism of Action and Signaling Pathway

**CRS400393** targets MmpL3, a proton-motive force (PMF) dependent transporter protein located in the cytoplasmic membrane of mycobacteria. MmpL3 is responsible for the transport of trehalose monomycolate (TMM), a key precursor for mycolic acids, from the cytoplasm to the periplasm. Mycolic acids are essential components of the protective outer membrane of mycobacteria. By inhibiting MmpL3, **CRS400393** disrupts the transport of TMM, leading to its accumulation in the cytoplasm and preventing the formation of the mycolic acid layer. This ultimately compromises the integrity of the cell wall and leads to bacterial cell death.

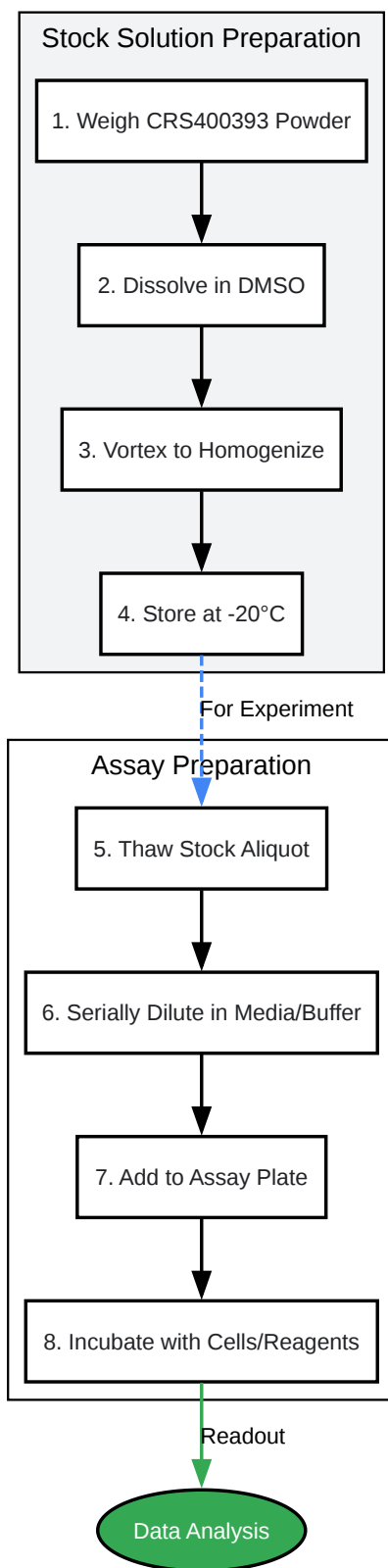


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Caption: MmpL3-mediated transport of TMM and its inhibition by **CRS400393**.

## Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the general workflow for preparing a **CRS400393** stock solution and its subsequent use in a typical cell-based assay.



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Caption: Workflow for **CRS400393** stock preparation and use in experiments.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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